

Commercial Availability and Technical Guide for 4-Pentyloxyphenylboronic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Pentyloxyphenylboronic acid

Cat. No.: B116131

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

4-Pentyloxyphenylboronic acid, with CAS number 146449-90-3, is a versatile synthetic intermediate that is gaining prominence in various fields of chemical research and development. Its unique molecular structure, featuring a phenylboronic acid moiety coupled with a pentyloxy group, makes it a valuable building block in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions. This guide provides a comprehensive overview of the commercial availability of **4-Pentyloxyphenylboronic acid**, its key physicochemical properties, detailed experimental protocols for its synthesis and application, and insights into its diverse applications.

Commercial Availability

4-Pentyloxyphenylboronic acid is readily available from a range of chemical suppliers. The purity and available quantities can vary, so it is crucial for researchers to select a supplier that meets the specific needs of their application. Below is a summary of prominent suppliers and their typical product specifications.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Available Quantities
Tokyo Chemical Industry (TCI)	146449-90-3	C ₁₁ H ₁₇ BO ₃	208.06	>97.0%	1g, 5g[1]
Chem-Impex	146449-90-3	C ₁₁ H ₁₇ BO ₃	208.06	97-105% (by titration)	1g, 5g[2]
ChemBK	146449-90-3	C ₁₁ H ₁₇ BO ₃	208.06	Not specified	Inquire
Santa Cruz Biotechnology	1072944-31-0 (related compound)	Not specified	Not specified	Research Use Only	Inquire[3]

Note: Purity specifications, especially those expressed as a range, may be influenced by the presence of varying amounts of the corresponding boronic acid anhydride.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Pentyloxyphenylboronic acid** is essential for its proper handling, storage, and application in experimental work.

Property	Value	Reference
CAS Number	146449-90-3	[4]
Molecular Formula	C ₁₁ H ₁₇ BO ₃	[4]
Molecular Weight	208.06 g/mol	[4]
Appearance	White to off-white crystalline powder	
Melting Point	98-100 °C	[4]
Boiling Point	355.3 ± 44.0 °C (Predicted)	[4]
Density	1.06 ± 0.1 g/cm ³ (Predicted)	[4]
Solubility	Soluble in organic solvents such as diethyl ether and N,N-Dimethylformamide (DMF).	[5]

Experimental Protocols

The following are detailed experimental protocols for the synthesis of **4-Pentyloxyphenylboronic acid** and its application in a Suzuki-Miyaura cross-coupling reaction.

Synthesis of 4-Pentyloxyphenylboronic Acid

This protocol describes the synthesis of **4-Pentyloxyphenylboronic acid** from 4-hydroxyphenylboronic acid.[5]

Materials:

- 4-Hydroxyphenylboronic acid
- 1-Bromopentane
- Potassium Carbonate (K₂CO₃)
- N,N-Dimethylformamide (DMF)

- Diethyl ether
- 1 M Hydrochloric acid (HCl)
- Saturated Sodium Chloride (brine) solution
- Anhydrous Magnesium Sulfate (MgSO_4)

Procedure:

- In a 250 mL round-bottom flask, dissolve 4-hydroxyphenylboronic acid (13.8 g, 0.1 mol) in DMF (100 mL).
- To this solution, add potassium carbonate (41.4 g, 0.3 mol) and 1-bromopentane (18.1 g, 0.12 mol).
- Heat the reaction mixture to 80 °C and stir for 12 hours.
- After cooling to room temperature, pour the mixture into 300 mL of ice-water.
- Acidify the aqueous mixture to a pH of 3-4 using 1 M HCl.
- Extract the product with diethyl ether (3 x 100 mL).
- Combine the organic layers and wash with brine (2 x 100 mL).
- Dry the organic layer over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to yield **4-Pentyloxyphenylboronic acid** as a white solid.

Suzuki-Miyaura Cross-Coupling Reaction

This protocol outlines a general procedure for the use of **4-Pentyloxyphenylboronic acid** in a Suzuki-Miyaura cross-coupling reaction to synthesize a liquid crystal compound.^[5]

Materials:

- 2-Pentyl-5-bromopyrimidine (or other suitable aryl halide)

- **4-Pentyloxyphenylboronic acid**
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- 2 M Sodium Carbonate (Na_2CO_3) solution
- 1,2-Dimethoxyethane (DME)
- Ethyl acetate
- Water
- Brine
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- To a reaction vessel, add 2-pentyl-5-bromopyrimidine (2.29 g, 10 mmol), **4-Pentyloxyphenylboronic acid** (2.29 g, 11 mmol), palladium(II) acetate (22 mg, 0.1 mmol), and triphenylphosphine (105 mg, 0.4 mmol).
- Add 1,2-dimethoxyethane (50 mL) and 2 M sodium carbonate solution (20 mL).
- Heat the mixture to 90 °C and stir vigorously for 12 hours under an inert atmosphere.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature.
- Transfer the mixture to a separatory funnel and add ethyl acetate (50 mL).
- Separate the organic layer and wash with water (2 x 50 mL) and then brine (50 mL).
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Remove the solvent under reduced pressure.

- Purify the crude product by recrystallization from ethanol to obtain the desired coupled product.

Applications

The utility of **4-Pentyloxyphenylboronic acid** extends beyond a simple building block, with applications in several cutting-edge areas of research.

- **Organic Synthesis:** Its primary application is as a key intermediate in Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds, a cornerstone of modern organic synthesis.[4]
- **Materials Science:** It is used in the synthesis of liquid crystals, polymers, and dyes.[4][5] The pentyloxy chain can impart desirable solubility and mesomorphic properties in liquid crystal applications.
- **Drug Discovery and Medicinal Chemistry:** Phenylboronic acids, in general, are being explored for their potential in drug delivery systems and as targeted therapies.[2][6] The ability of the boronic acid moiety to interact with diols makes it a candidate for developing sensors and targeted delivery vehicles.[2]
- **Fluorescent Sensors:** Boronic acid-based compounds are widely investigated for their use in fluorescent sensors for the detection of biologically relevant molecules like carbohydrates and metal ions.[7][8][9]

Safety and Handling

As with any chemical reagent, proper safety precautions should be taken when handling **4-Pentyloxyphenylboronic acid**.

- **General Hazards:** It is irritating to the eyes, respiratory system, and skin.[4]
- **Personal Protective Equipment (PPE):** Always wear suitable protective clothing, gloves, and eye/face protection.[4]
- **Handling:** Use in a well-ventilated area. Avoid inhalation of dust and contact with skin and eyes.[4]

- First Aid: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[4] If on skin, wash with plenty of soap and water.

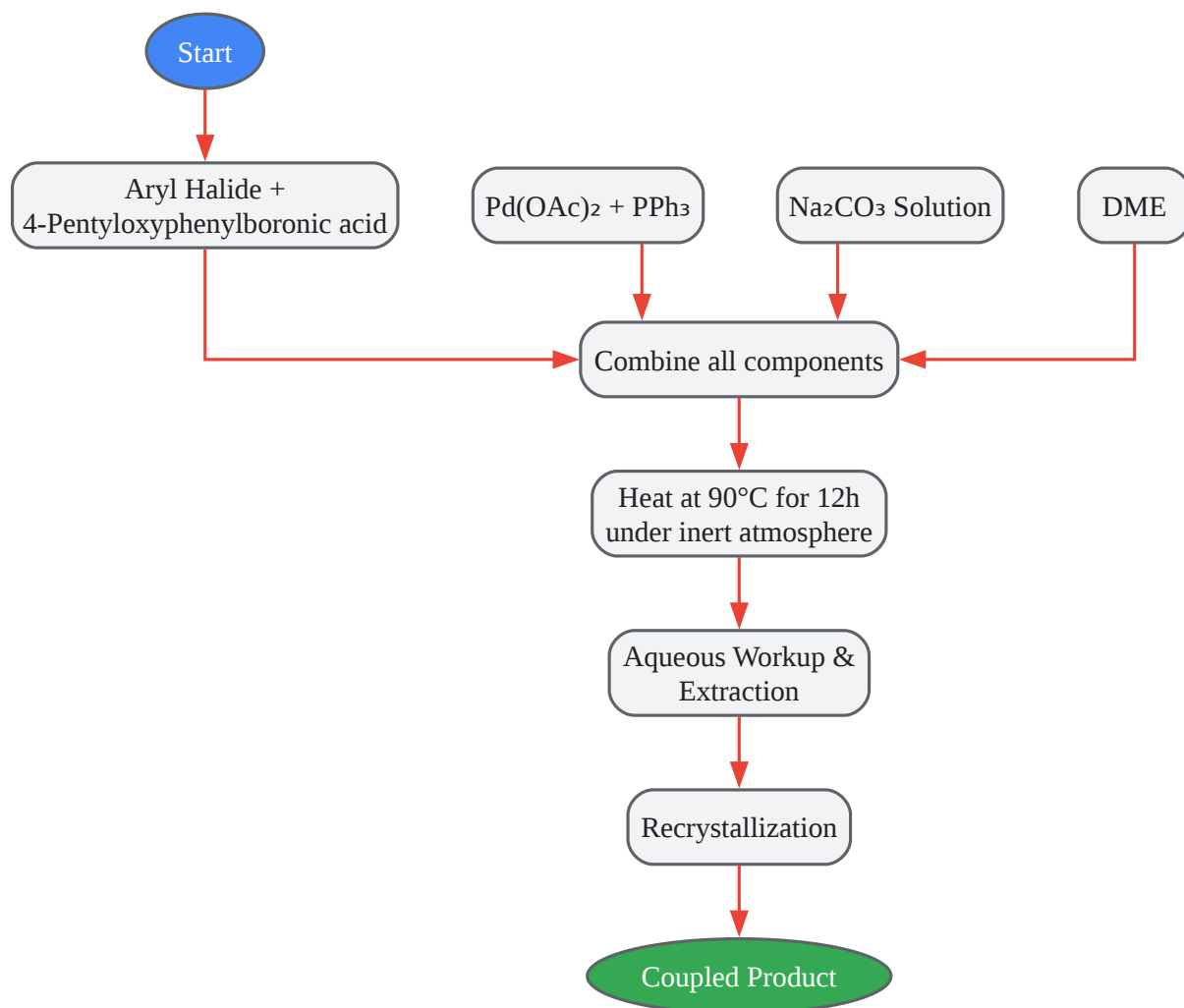
Visualizing Workflows and Relationships

To better illustrate the experimental and logical processes involving **4-Pentyloxyphenylboronic acid**, the following diagrams are provided in DOT language.



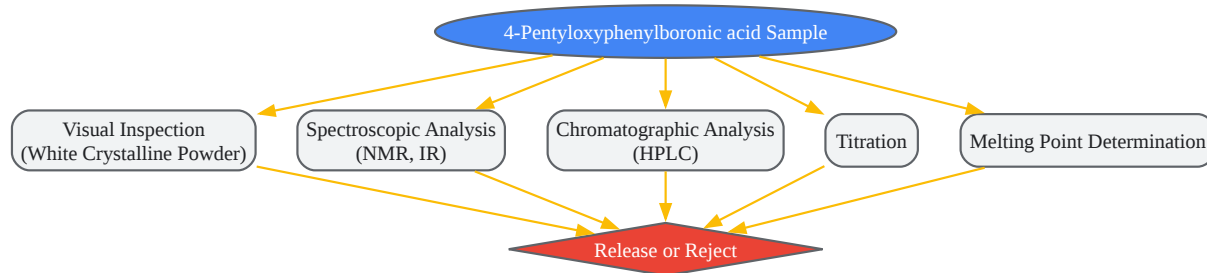
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Caption: Synthesis workflow for **4-Pentyloxyphenylboronic acid**.



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Caption: Suzuki-Miyaura coupling reaction pathway.



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Caption: Quality control logical relationship for **4-Pentyloxyphenylboronic acid**.

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- To cite this document: BenchChem. [Commercial Availability and Technical Guide for 4-Pentyloxyphenylboronic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b116131#commercial-availability-of-4-pentyloxyphenylboronic-acid]

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